

Mesopram: Application Notes for Animal Research

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Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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Mesopram is a potent and selective inhibitor of phosphodiesterase 4 (PDE4) that is **orally active** in rodents. Its primary mechanism of action is the elevation of intracellular cyclic AMP (cAMP) levels, leading to the suppression of pro-inflammatory cytokines. Research indicates its efficacy in models of **experimental autoimmune encephalomyelitis (EAE)** and **colitis** [1] [2].

Key In Vivo Findings and Dosing Protocols

The table below summarizes the primary animal dosing data available for **Mesopram**.

Animal Model	Dosage & Route	Dosing Regimen	Key Efficacy Findings	Reported IC ₅₀ / Target
DSS-induced Colitis (BALB/c mice) [1]	10 mg/kg, intraperitoneal (i.p.)	Once daily for 7 days	Reduced clinical score, reversed colon shortening, lowered colonic IFN- γ production [1].	PDE4 [1]

Animal Model	Dosage & Route	Dosing Regimen	Key Efficacy Findings	Reported IC ₅₀ / Target
Ethanol Intake (C57BL/6J mice) [1]	5 mg/kg, oral (p.o.)	Once daily for 10 days	Reduced ethanol intake and preference in a two-bottle choice test [1].	PDE4 [1]
Experimental Autoimmune Encephalomyelitis (EAE) in Lewis rats [2]	Information Not Fully Detailed	Information Not Fully Detailed	Clinically suppressed EAE; reduced inflammatory lesions in CNS; reduced IFN- γ and TNF- α in brain [2].	PDE4 [2]

Detailed Experimental Protocol: DSS-Induced Colitis Model

This protocol is adapted from a study demonstrating the efficacy of **Mesopram** in a preventive model of murine colitis [1].

1. Animal Model Preparation

- Use 6-8-week-old female BALB/c mice.
- Induce colitis by administering **Dextran Sulfate Sodium (DSS)** in drinking water for 5-7 days.

2. Test Article and Formulation

- Mesopram** is typically dissolved in **DMSO** and then diluted with a suitable vehicle like saline or a solution containing PEG300/Tween 80. Stock solutions can be prepared at 100 mM in DMSO [2].
- The final dosing solution is administered at 10 mg/kg via intraperitoneal (i.p.) injection [1].

3. Dosing Regimen

- Administer **Mesopram** (10 mg/kg, i.p.) or vehicle control **once daily** for 7 days, concurrent with DSS administration.

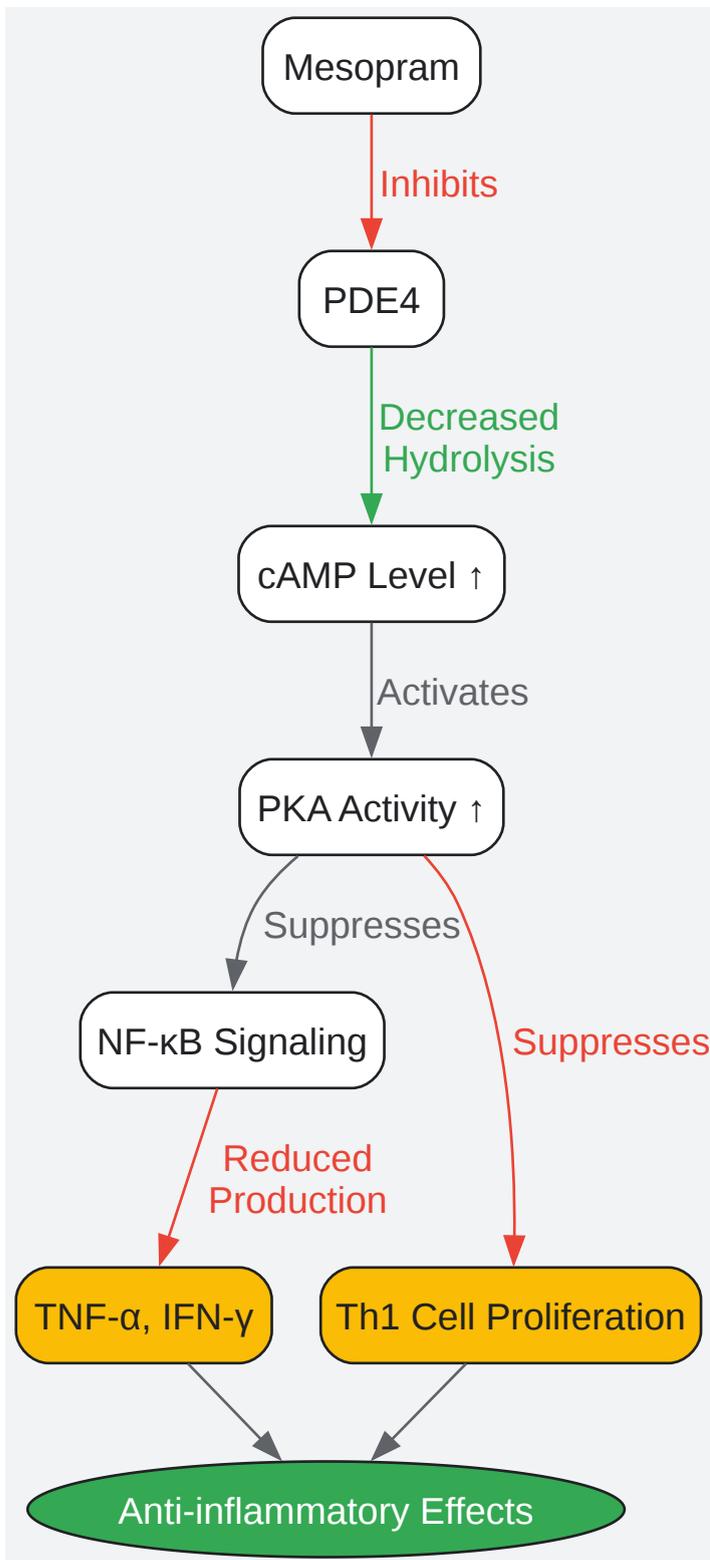
4. Endpoint Analysis

- Clinical Scoring:** Monitor daily for weight loss, stool consistency, and presence of occult blood.

- **Organ Weights and Dimensions:** Measure colon length after sacrifice; colon shortening is a key indicator of inflammation.
- **Cytokine Production:** Analyze ex vivo production of **IFN- γ** and **TNF- α** from cultured colon tissues [1] [2].
- **Histopathology:** Perform histological scoring of inflammatory cell infiltration and tissue damage on colon sections.

Mechanism of Action and Workflow

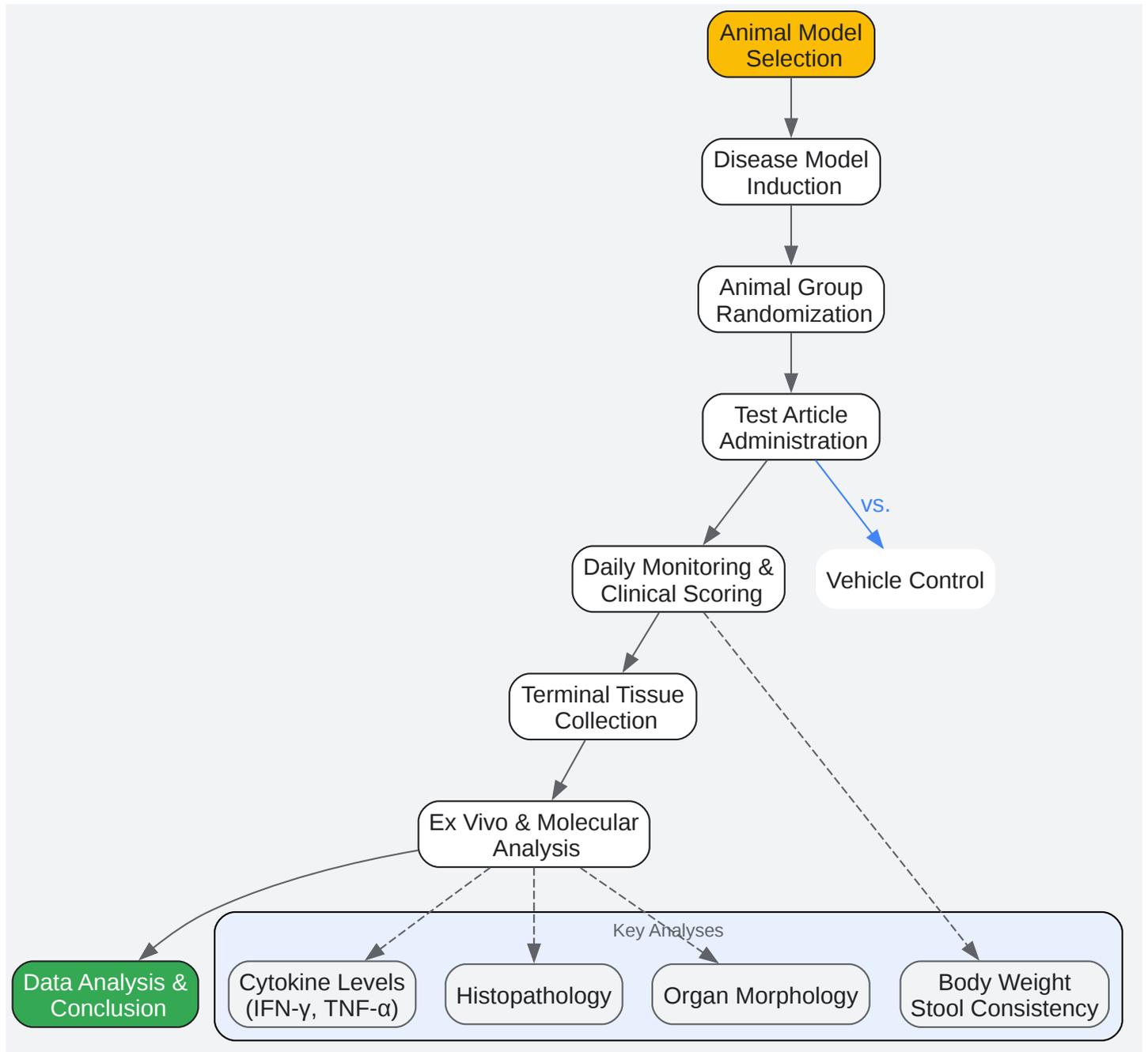
Mesopram exerts its effects through selective inhibition of the PDE4 enzyme. The following diagram illustrates the cellular signaling pathway and resulting biological effects.



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Diagram 1: Cellular signaling pathway of **Mesopram**. Inhibition of PDE4 elevates cAMP, activating PKA and suppressing pro-inflammatory pathways.

The overall workflow for in vivo efficacy assessment, from model setup to data analysis, is outlined below.



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Diagram 2: *In vivo* efficacy assessment workflow for **Mesopram**, outlining key steps from model setup to data analysis.

Key Considerations for Researchers

- **In Vitro Immunomodulatory Activity:** **Mesopram** selectively inhibits the proliferation and cytokine production of **Th1 cells** without affecting Th2 cells, reducing the synthesis of **IFN- γ , TNF- α , IL-10, and iNOS** [2].
- **Formulation and Solubility:** For *in vivo* dosing, note that **Mesopram** is soluble to 100 mM in DMSO and ethanol. For oral administration, further dilution in an appropriate vehicle is necessary [2].
- **Animal Welfare:** All animal experiments must be conducted in compliance with relevant ethical guidelines and regulations concerning animal use in research [3].

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